

Personal protective equipment for handling Iodoacetyl chloride

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Compound of Interest

Compound Name: Iodoacetyl chloride

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Essential Safety and Handling Guide for Iodoacetyl Chloride

This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for the handling of **Iodoacetyl chloride**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Safety Profile

Iodoacetyl chloride is a corrosive and toxic compound that requires stringent safety measures. It causes severe skin burns and eye damage and is toxic if swallowed, inhaled, or in contact with skin[1]. A critical hazard is its reactivity with water, which liberates toxic gas[1][2][3]. The material is also sensitive to light and moisture[4][5].

Property	Data
Molecular Formula	C ₂ H ₂ ClIO[4][6]
Molecular Weight	204.39 g/mol [4][6]
Boiling Point	48°C to 50°C (at 12 mmHg)[4]
Density	2.28 g/cm ³ [4][7]
Signal Word	Danger[1][2][5]
Hazard Statements	H314: Causes severe skin burns and eye damage[1][2][5]. EUH029: Contact with water liberates toxic gas[1][2]. H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.
UN Number	UN3265[4]
Transport Hazard Class	8 (Corrosive Liquid)[2][4]
Packing Group	II[2][4]

Required Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to create a barrier between the researcher and the chemical. Before beginning any work, inspect all PPE for damage.

- **Eye and Face Protection:** Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations[3]. A full-face shield should be worn over safety goggles if there is a splash hazard[8].
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) are required[8][9]. Inspect gloves before each use and change them immediately if you suspect contamination[8].
- **Body Protection:** A fully buttoned, chemical-resistant lab coat is essential. For procedures involving larger quantities or a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat[3][8].

- Respiratory Protection: All work must be conducted in a certified chemical fume hood[2][3]. If there is a risk of inhalation or work outside a fume hood is unavoidable, a NIOSH/MSHA approved respirator is necessary[3][8].

Safe Handling and Storage Protocol

Adherence to proper handling and storage procedures is critical to prevent exposure and accidental reactions.

Handling:

- Ventilation: Always handle **Iodoacetyl chloride** in a properly functioning chemical fume hood[2][3].
- Emergency Equipment: Ensure that a safety shower and an eyewash station are easily accessible and in close proximity to the workstation[3].
- Avoid Incompatibles: Keep the compound away from water, moist air, strong oxidizing agents, bases, and strong reducing agents[2][3][4].
- General Precautions: Do not breathe mists or vapors. Avoid getting the chemical in your eyes, on your skin, or on your clothing. Do not ingest[2][3].

Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated area designated for corrosive materials[2][3].
- Environmental Conditions: Protect the container from moisture and light[2][3]. Storing under a nitrogen atmosphere is recommended[3].

Emergency and First Aid Procedures

Immediate and appropriate action is vital in the event of an exposure.

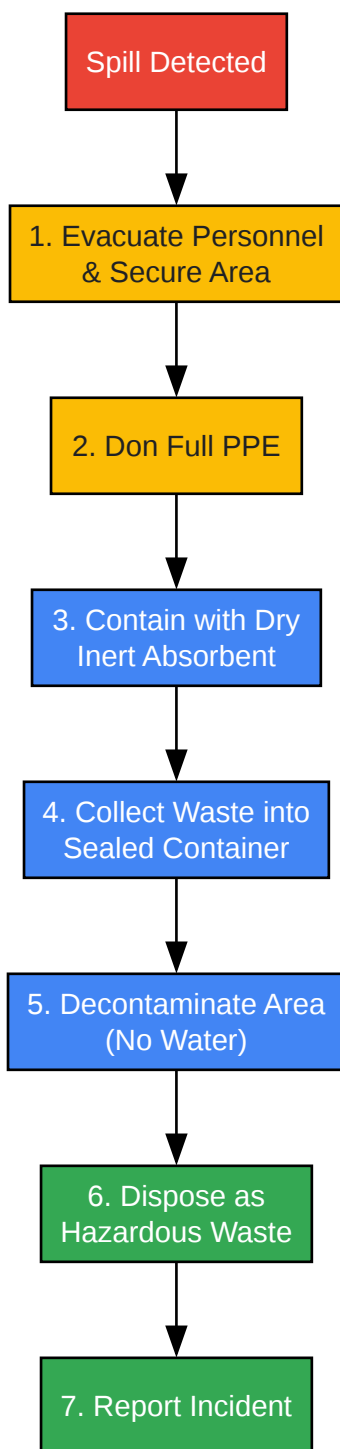
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention from an ophthalmologist[2][3].

- Skin Contact: Take off all contaminated clothing and shoes immediately. Wash the affected skin area with plenty of water for at least 15 minutes. Call a physician immediately[2][3].
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing has stopped, provide artificial respiration. Do not use the mouth-to-mouth method. Seek immediate medical attention[2][3].
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician immediately[1][2][3].

Spill and Leak Management

In the event of a spill, follow these steps to ensure safety and proper cleanup.

- Evacuate: Immediately evacuate all personnel from the affected area and secure the entrance[2][10].
- Ventilate: Ensure the area is well-ventilated[2].
- Contain Spill: Use an inert, dry absorbent material such as dry sand, earth, or vermiculite to soak up the spill. Do NOT use water[2][10].
- Collect Waste: Carefully collect the absorbed material into a suitable, closed container for disposal[2][3].
- Decontaminate: Once the spill is collected, decontaminate the area. Do not wash into the sewer[10].
- Personal Protection: All personnel involved in the cleanup must wear the appropriate PPE as described in Section 1[2].



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Caption: Workflow for **Iodoacetyl Chloride** Spill Response.

Disposal Plan

Waste containing **Iodoacetyl chloride** must be treated as hazardous waste.

- Containers: Dispose of the contents and the container to an approved waste disposal plant[2][3].
- Regulations: All waste disposal must be in accordance with local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal[3]. Do not empty into drains[3].

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